

An In-depth Technical Guide to Cyclopentane Hydrate Dissociation Temperature and Pressure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

Cat. No.: B12555658

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the dissociation conditions of cyclopentane (CP) clathrate hydrates, focusing on the relationship between temperature and pressure. Cyclopentane is frequently utilized as a model hydrate former in research due to its ability to form structure II (sII) hydrates at relatively mild conditions. Understanding the precise temperature and pressure at which these hydrates dissociate is crucial for applications ranging from flow assurance in the oil and gas industry to novel drug delivery systems and gas separation technologies.

Core Concepts of Cyclopentane Hydrate Stability

Clathrate hydrates are crystalline, ice-like solids where water molecules (the host) form a cage-like structure that encapsulates guest molecules. In the case of **cyclopentane hydrate**, the cyclopentane molecules occupy the large cages of the sII hydrate structure. The stability of this structure is a function of both temperature and pressure. At a given pressure, there is a specific temperature above which the hydrate will decompose into liquid water and cyclopentane. This

is known as the dissociation temperature. Conversely, for a given temperature, there is a pressure below which the hydrate is unstable.

Quantitative Data: Cyclopentane Hydrate Phase Equilibrium

The following table summarizes the experimentally determined dissociation temperature and pressure conditions for pure **cyclopentane hydrate**. These data points represent the equilibrium boundary between the solid hydrate phase and the liquid water and cyclopentane phases.

Temperature (K)	Pressure (MPa)	Source
280.15	Atmospheric	
280.85	Atmospheric	
285.2	~0.0	
283.3	0.61	
280.5	~0.0	
277.5	~0.0	
275.5	~0.0	

Note: The data from Herslund et al. (2014) was presented in a graphical format comparing a pure cyclopentane-promoted system with a mixed promoter system. The pressure values at lower temperatures for the pure system are near atmospheric.

Experimental Protocols: Determining Dissociation Points

The most common and reliable method for determining the phase equilibrium conditions of gas hydrates is the isochoric pressure-search method. This technique involves monitoring the pressure changes of a constant volume system as a function of temperature.

Apparatus

A typical experimental setup for the isochoric pressure-search method consists of:

- **High-Pressure Equilibrium Cell:** A vessel, often made of stainless steel or titanium, with a known and constant internal volume. It is designed to withstand high pressures and low temperatures and may include a sapphire window for visual observation.
- **Temperature Control System:** A cooling/heating jacket or a temperature-controlled bath to precisely regulate the temperature of the equilibrium cell.
- **Pressure Transducer and Thermometer:** High-accuracy sensors to continuously monitor the pressure and temperature inside the cell.
- **Data Acquisition System:** A computer-based system to log the temperature and pressure data.
- **Stirring Mechanism:** A magnetic stirrer or mechanical agitator to ensure the contents of the cell are well-mixed, promoting thermal and chemical equilibrium.

Methodology

The isochoric pressure-search method can be broken down into two main stages:

- **Hydrate Formation (Cooling Stage):**
 - A known amount of pure water and cyclopentane are loaded into the equilibrium cell.
 - The cell is sealed, and the initial temperature and pressure are allowed to stabilize.
 - The cell is then gradually cooled at a constant rate.
 - As the temperature decreases, the pressure also drops. A sharp, accelerated drop in pressure signifies the onset of hydrate formation, as cyclopentane molecules are sequestered from the liquid phase into the solid hydrate structure.
 - Cooling is continued to a temperature well within the hydrate stability zone to ensure a sufficient amount of hydrate has formed.

- Hydrate Dissociation (Heating Stage):
 - The temperature of the cell is then increased in a slow, stepwise, or continuous manner.
 - As the temperature rises, the pressure also increases.
 - When the hydrate begins to dissociate, cyclopentane is released back into the liquid phase, causing a steeper increase in pressure.
 - The dissociation point is identified as the temperature at which the last hydrate crystal disappears. This is marked by a distinct change in the slope of the pressure-temperature curve, where the system transitions from the three-phase (hydrate-water-cyclopentane) equilibrium to the two-phase (water-cyclopentane) equilibrium.

Visualizations

Experimental Workflow for Hydrate Dissociation

Measurement

- [To cite this document: BenchChem. \[An In-depth Technical Guide to Cyclopentane Hydrate Dissociation Temperature and Pressure\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12555658/docs#an-in-depth-technical-guide-to-cyclopentane-hydrate-dissociation-temperature-and-pressure\]](https://www.benchchem.com/product/b12555658/docs#an-in-depth-technical-guide-to-cyclopentane-hydrate-dissociation-temperature-and-pressure)

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